

Axitinib Process-Related Impurities and Their Formation: An In-depth Technical Guide

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Compound of Interest

Compound Name: Axitinib Impurity d

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Abstract

This technical guide provides a comprehensive overview of the process-related impurities and degradation products of Axitinib, a potent tyrosine kinase inhibitor. A thorough understanding and control of these impurities are critical for ensuring the safety, efficacy, and quality of the final drug product. This document details the synthetic pathways of Axitinib, identifies known impurities, elucidates their formation mechanisms, and summarizes analytical methodologies for their detection and quantification. It is intended to be a valuable resource for professionals involved in the research, development, and quality control of Axitinib.

Introduction to Axitinib

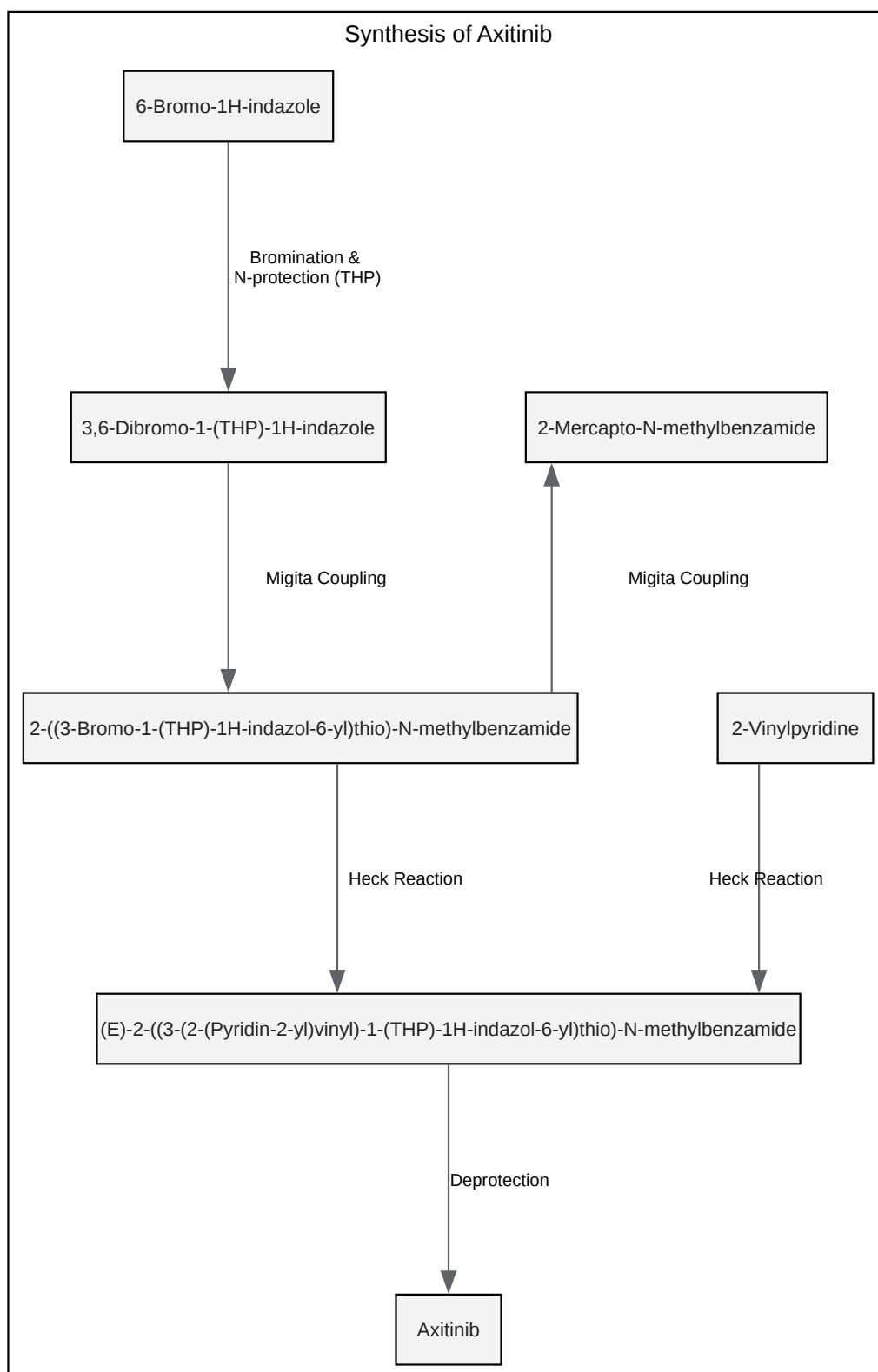
Axitinib is a second-generation tyrosine kinase inhibitor that selectively targets vascular endothelial growth factor receptors (VEGFRs) 1, 2, and 3. By inhibiting these receptors, Axitinib plays a crucial role in blocking tumor angiogenesis and growth, making it an effective treatment for advanced renal cell carcinoma.^[1] The chemical name for Axitinib is N-methyl-2-[[3-[(1E)-2-(2-pyridinyl)ethenyl]-1H-indazol-6-yl]thio]benzamide, and its structure features an indazole core, a substituted benzamide, and a vinyl pyridine moiety.

The control of impurities in active pharmaceutical ingredients (APIs) like Axitinib is a stringent regulatory requirement. Impurities can originate from various sources, including the manufacturing process (process-related impurities) or the degradation of the drug substance over time (degradation products).^[2] These impurities, even in small amounts, can potentially impact the safety and efficacy of the drug. Therefore, their identification, characterization, and control are paramount.

Axitinib Synthesis and Potential Process-Related Impurities

The manufacturing of Axitinib is a multi-step chemical synthesis. A common synthetic route involves two key palladium-catalyzed cross-coupling reactions: a Migita coupling and a Heck reaction.^{[3][4]} Understanding this synthesis is fundamental to identifying potential process-related impurities, which can arise from starting materials, intermediates, reagents, or side reactions.

A generalized synthetic pathway for Axitinib is depicted below.



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Figure 1: Generalized Synthetic Pathway of Axitinib.

Key Synthetic Steps and Potential Impurities

- **Migita Coupling:** This step involves the formation of a carbon-sulfur bond between an aryl halide (or triflate) and a thiol. In Axitinib synthesis, this typically involves coupling a protected 3,6-dibromo-indazole derivative with 2-mercapto-N-methylbenzamide.^[5] Incomplete reactions or side reactions can lead to the presence of unreacted starting materials or the formation of disulfide contaminants that can inhibit the palladium catalyst.^[4]
- **Heck Reaction:** This palladium-catalyzed reaction forms a carbon-carbon bond between an unsaturated halide and an alkene. In the synthesis of Axitinib, it is used to couple the vinyl pyridine moiety to the indazole core.^[3] Optimization of this step is crucial to minimize the formation of impurities.^[3] In situ acylation of the iodoindazole intermediate can facilitate the reaction and prevent the formation of contaminants from conjugate addition.^[4]

Known Process-Related and Degradation Impurities of Axitinib

Several process-related and degradation impurities of Axitinib have been identified. These are often characterized by their chemical structure and may be referred to by different naming conventions in the literature and by commercial suppliers.

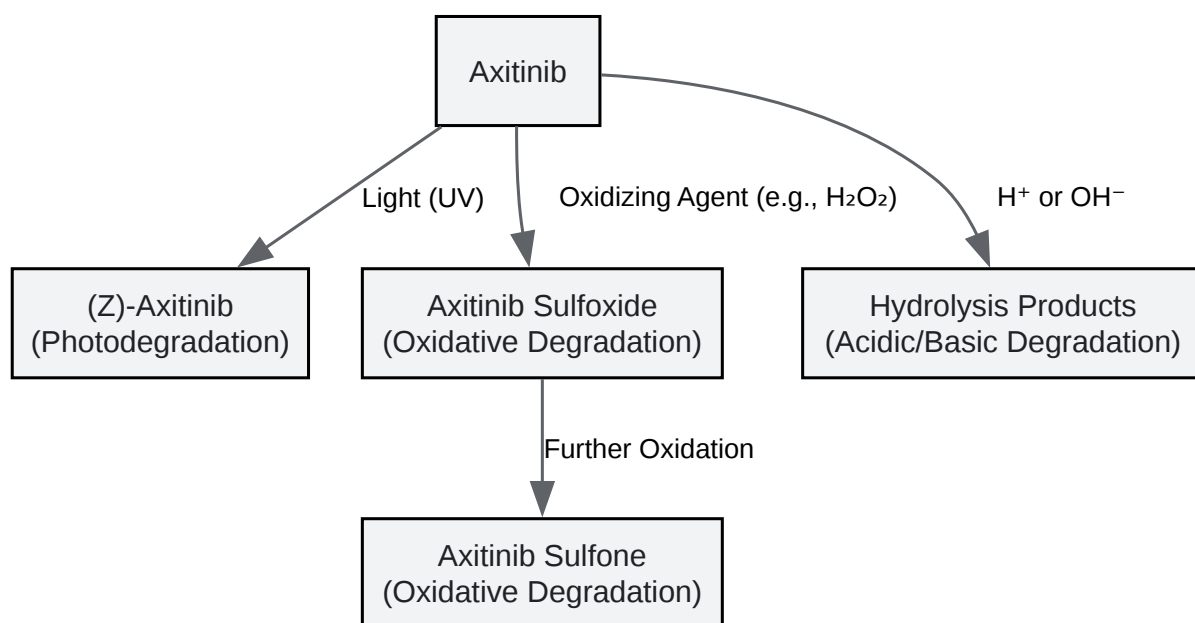
Impurity Name(s)	CAS Number	Molecular Formula	Molecular Weight	Type
(Z)-Axitinib / Impurity 1	885126-40-9	C ₂₂ H ₁₈ N ₄ OS	386.47	Degradation/Process
Axitinib Sulfoxide / M12	1347304-18-0	C ₂₂ H ₁₈ N ₄ O ₂ S	402.47	Degradation/Metabolite
Axitinib Sulfone	1348536-59-3	C ₂₂ H ₁₈ N ₄ O ₃ S	418.47	Degradation
N-Acetyl Axitinib	1639137-80-6	C ₂₄ H ₂₀ N ₄ O ₂ S	428.51	Process
Axitinib Impurity 2	1428728-83-9	C ₁₇ H ₁₃ N ₃ O	275.31	Process
Axitinib Impurity D	1959572-98-5	C ₁₇ H ₁₅ N ₃ O ₃ S	341.38	Process
2-((3-Iodo-1H-indazol-6-yl)thio)-N-methylbenzamide	885126-34-1	C ₁₅ H ₁₂ IN ₃ OS	409.24	Process (Intermediate)
Axitinib N-Glucuronide / M7	N/A	C ₂₈ H ₂₆ N ₄ O ₇ S	562.59	Metabolite

Table 1: Summary of Known Axitinib Impurities.

Formation Pathways of Key Impurities

Degradation Impurities

Forced degradation studies under various stress conditions (acidic, basic, oxidative, photolytic, and thermal) are essential to identify potential degradation products and elucidate their formation pathways.[6]



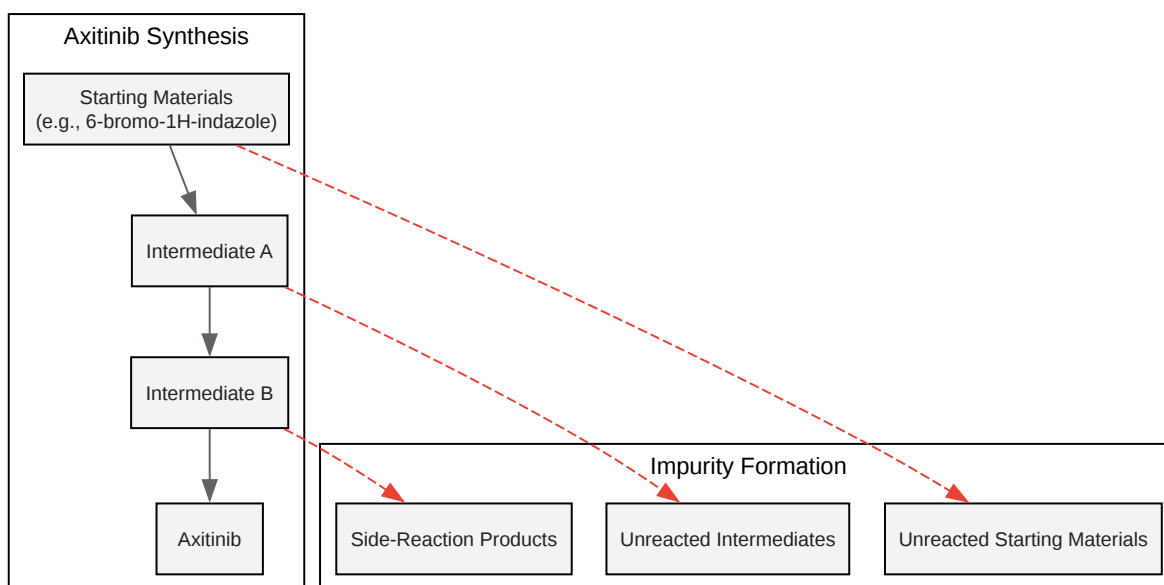
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Figure 2: Major Degradation Pathways of Axitinib.

- (Z)-Axitinib (Photodegradation): Axitinib possesses a stilbene-like vinyl group, which can undergo E/Z isomerization upon exposure to light. The biologically active form is the (E)-isomer. UV irradiation can lead to the formation of the less active (Z)-isomer.^{[7][8]} Interestingly, the (Z)-isomer can be reverted to the (E)-isomer with UV light of a different wavelength (e.g., 385 nm). However, in aqueous solutions, an irreversible [2+2] photocycloaddition can occur, leading to a biologically inactive dimer.^{[7][9]}
- Axitinib Sulfoxide and Sulfone (Oxidative Degradation): The thioether linkage in Axitinib is susceptible to oxidation. Under oxidative stress, such as treatment with hydrogen peroxide, the sulfur atom can be oxidized to form Axitinib sulfoxide. Further oxidation can lead to the formation of Axitinib sulfone.^{[1][10]} Axitinib sulfoxide is also a major metabolite of Axitinib, formed in vivo primarily by the action of cytochrome P450 enzymes, particularly CYP3A4/5.^{[11][12]}
- Hydrolytic Degradation: Axitinib can undergo hydrolysis under acidic or basic conditions.^[1] The amide bond is a potential site for hydrolysis, which would lead to the cleavage of the N-methylbenzamide moiety.

Process-Related Impurities

The formation of process-related impurities is intrinsically linked to the synthetic route.



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Figure 3: Sources of Process-Related Impurities.

- **Unreacted Starting Materials and Intermediates:** If the coupling reactions (Migita and Heck) do not go to completion, unreacted starting materials and intermediates, such as 2-((3-Iodo-1H-indazol-6-yl)thio)-N-methylbenzamide, can be carried through the process and appear as impurities in the final product.[\[13\]](#)
- **Side-Reaction Products:** The complexity of the multi-step synthesis provides opportunities for side reactions to occur. For instance, the formation of disulfide contaminants during the Migita coupling has been reported.[\[4\]](#)
- **N-Acetyl Axitinib:** This impurity likely arises from the acylation of the indazole nitrogen, possibly from residual acetylating agents used in the synthesis or as a side reaction during the Heck coupling step where acetic anhydride may be used.[\[4\]](#)

Quantitative Data from Forced Degradation Studies

Quantitative analysis of forced degradation studies provides valuable information on the stability of Axitinib and the extent of impurity formation under various stress conditions. The following table summarizes representative data from the literature.

Stress Condition	Reagent/Condition	Duration	Axitinib Degradation (%)	Major Degradation Products Formed
Acid Hydrolysis	1N HCl	15 min	~17.1%	Degradation Products (DP3, DP4)
Alkali Hydrolysis	1N NaOH	15 min	~17.8%	Degradation Products (DP3, DP4)
Oxidative	30% H ₂ O ₂	-	~16.6%	Axitinib Sulfoxide, Axitinib Sulfone (DP5, DP6)
Photolytic	Sunlight	4 days	~19.1%	(Z)-Axitinib, Photodegradants
Thermal	105°C	6 hours	~18.3%	Thermal Degradants
Reduction	30% NaHSO ₃	-	~17.4%	Reduction Product (DP7)

Table 2: Summary of Quantitative Data from Axitinib Forced Degradation Studies.^[14] Note: The specific structures of all numbered degradation products (DPs) are not consistently defined across all literature.

Experimental Protocols

General Protocol for Forced Degradation Study

The following is a generalized protocol for conducting forced degradation studies on Axitinib, based on common practices reported in the literature.^{[1][15]}

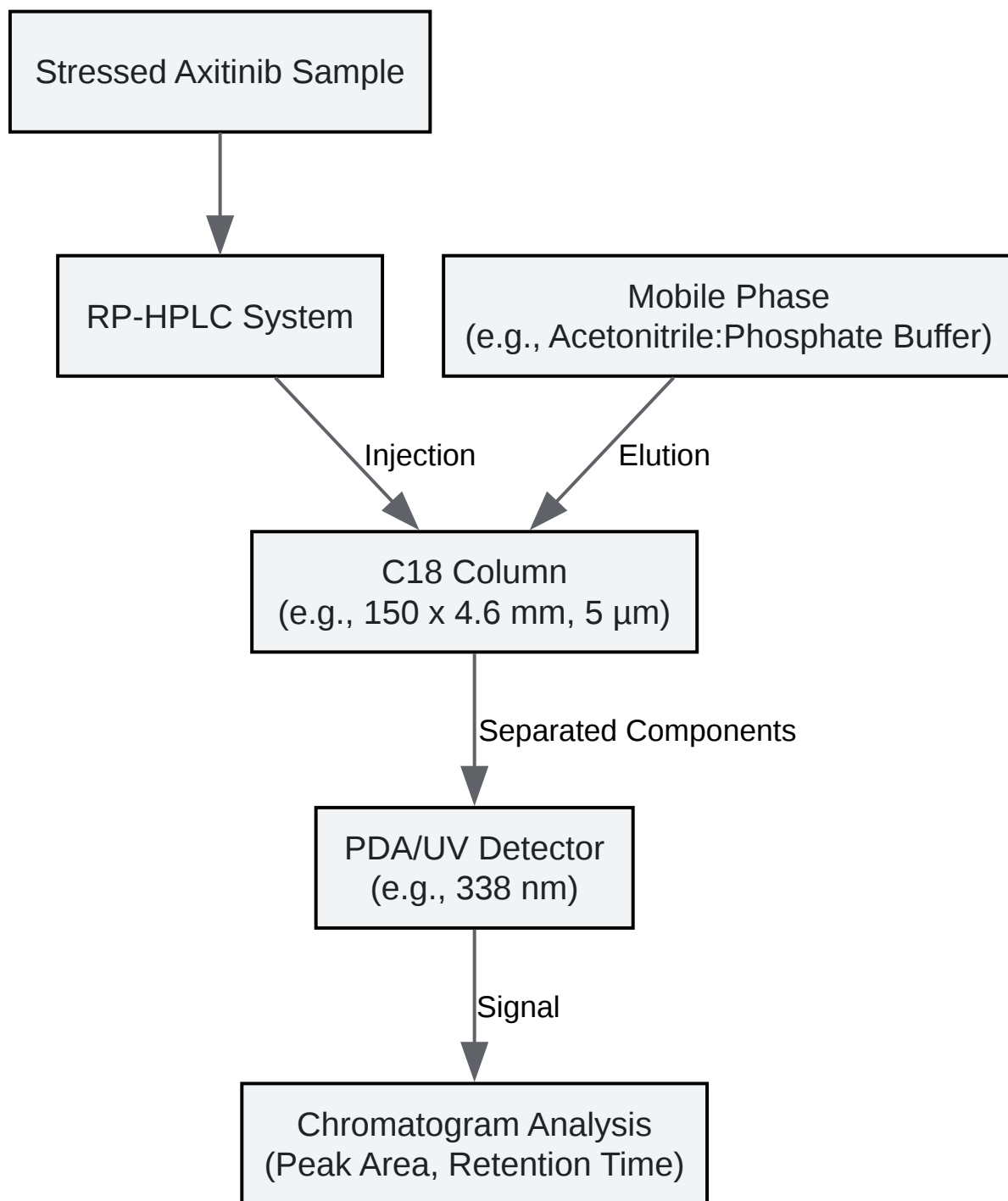
- Preparation of Stock Solution: Accurately weigh and dissolve a known amount of Axitinib in a suitable solvent (e.g., a mixture of acetonitrile and water) to prepare a stock solution of a

specific concentration (e.g., 100 µg/mL).

- **Acid Degradation:** Mix a portion of the stock solution with an equal volume of an acid solution (e.g., 0.5N, 1.0N, or 2.0N HCl). The mixture can be refluxed at a specific temperature (e.g., 60°C) for a defined period (e.g., 6 hours). After the stress period, neutralize the solution with a suitable base (e.g., NaOH) and dilute to the initial concentration.
- **Base Degradation:** Mix a portion of the stock solution with an equal volume of a base solution (e.g., 0.5N, 1.0N, or 2.0N NaOH). The mixture can be refluxed at a specific temperature (e.g., 60°C) for a defined period (e.g., 6 hours). After the stress period, neutralize the solution with a suitable acid (e.g., HCl) and dilute to the initial concentration.
- **Oxidative Degradation:** Mix a portion of the stock solution with a solution of an oxidizing agent (e.g., 3-30% H₂O₂). The mixture is typically kept at room temperature for a specified duration.
- **Thermal Degradation:** Place a solution of Axitinib in an oven at a high temperature (e.g., 105°C) for a defined period (e.g., 6 hours).
- **Photolytic Degradation:** Expose a solution of Axitinib to sunlight or a UV light source for a specified duration. A control sample should be kept in the dark to differentiate between photolytic and thermal degradation.
- **Analysis:** Analyze all stressed samples, along with an unstressed control sample, by a validated stability-indicating HPLC method.

Representative HPLC Method for Impurity Profiling

A stability-indicating Reverse Phase-High Performance Liquid Chromatography (RP-HPLC) method is the standard for separating and quantifying Axitinib and its impurities.



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Figure 4: Typical Experimental Workflow for HPLC Analysis.

- Chromatographic Conditions:
 - Column: Altima C18 (150 x 4.6 mm, 5 µm) or equivalent.[15]
 - Mobile Phase: A mixture of acetonitrile and a buffer, such as 0.01M potassium dihydrogen phosphate (KH₂PO₄), often in a gradient or isocratic elution. A common ratio is 60:40 (v/v) acetonitrile:buffer.[15]
 - Flow Rate: 1.0 mL/min.[15]
 - Column Temperature: 30°C.[15]
 - Detection Wavelength: 338 nm.[15]
 - Injection Volume: 10 µL.

This method should be validated according to ICH guidelines to ensure specificity, linearity, accuracy, precision, and robustness for the detection and quantification of Axitinib and its impurities.

Regulatory Perspective and Acceptance Criteria

The acceptable limits for impurities in a drug substance are guided by the International Council for Harmonisation (ICH) guidelines, specifically ICH Q3A(R2) for impurities in new drug substances.[16] While specific monographs for Axitinib in major pharmacopoeias with detailed impurity limits are not readily available, the ICH thresholds provide a framework for establishing these limits.

The key thresholds defined by ICH Q3A are:

- Reporting Threshold: The level at which an impurity must be reported. For a maximum daily dose of Axitinib (typically up to 20 mg), this threshold is 0.05%.[1][16]
- Identification Threshold: The level at which the structure of an impurity must be determined. For Axitinib's maximum daily dose, this is generally 0.10%.[1][16]
- Qualification Threshold: The level at which an impurity's biological safety must be established. For Axitinib's maximum daily dose, this is typically 0.15%.[1]

It is important to note that for impurities known to be unusually potent or to produce toxic or unexpected pharmacological effects, lower limits may be required.[17]

Conclusion

The control of process-related impurities and degradation products is a critical aspect of ensuring the quality, safety, and efficacy of Axitinib. This guide has provided a detailed overview of the known impurities, their formation pathways, and the analytical methodologies used for their control. A thorough understanding of the synthesis of Axitinib and its degradation behavior is essential for developing robust manufacturing processes and stable formulations. Adherence to regulatory guidelines, such as those provided by the ICH, is mandatory for setting appropriate acceptance criteria for these impurities. This document serves as a valuable technical resource for scientists and professionals dedicated to the development and quality control of Axitinib.

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References

- 1. Impurity guidelines in drug development under ICH Q3 | AMSbiopharma [amsbiopharma.com]
- 2. bocsci.com [bocsci.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Thieme E-Journals - Synfacts / Abstract [thieme-connect.com]
- 5. BJOC - Bromide-assisted chemoselective Heck reaction of 3-bromoindazoles under high-speed ball-milling conditions: synthesis of axitinib [beilstein-journals.org]
- 6. researchgate.net [researchgate.net]
- 7. Axitinib: A Photoswitchable Approved Tyrosine Kinase Inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. urotoday.com [urotoday.com]

- [9. Photoswitchable Azo- and Diazocine-Functionalized Derivatives of the VEGFR-2 Inhibitor Axitinib - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Redirecting \[linkinghub.elsevier.com\]](#)
- [11. In Vitro Kinetic Characterization of Axitinib Metabolism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. resource.aminer.org \[resource.aminer.org\]](#)
- [13. Design, Synthesis, and Biological Evaluation of Axitinib Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. jpionline.org \[jpionline.org\]](#)
- [15. scholarsresearchlibrary.com \[scholarsresearchlibrary.com\]](#)
- [16. database.ich.org \[database.ich.org\]](#)
- [17. pubs.acs.org \[pubs.acs.org\]](#)
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